

dolomite formation and diagenesis models

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Compound of Interest

Compound Name: Dolomite

Cat. No.: B100054

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An in-depth technical guide to the formation and diagenetic models of **dolomite**, prepared for researchers, scientists, and drug development professionals. This document outlines the core geochemical models, summarizes key quantitative data, details common experimental protocols, and provides visual diagrams of the fundamental processes.

Introduction: The Dolomite Problem

Dolomite $[\text{CaMg}(\text{CO}_3)_2]$ is a common carbonate mineral in the geological record, forming vast rock formations known as dolostones. These formations are economically significant as they constitute major hydrocarbon reservoirs, hosting up to 80% of oil and gas in North American carbonate formations and 50% globally. Despite its ancient abundance, primary **dolomite** precipitation is rare in modern marine environments, which are thermodynamically supersaturated with respect to the mineral. This discrepancy, known as the "**Dolomite Problem**," has been a subject of intense research for over two centuries.

The primary kinetic barriers inhibiting **dolomite** formation at low temperatures include the strong hydration shell of the magnesium ion (Mg^{2+}), the presence of dissolved sulfate ions (SO_4^{2-}) in seawater which may hinder nucleation, and competition from more readily precipitating minerals like aragonite and high-magnesium calcite. Overcoming these barriers requires specific geochemical, hydrological, and often biological conditions. This guide provides a technical overview of the principal models developed to explain **dolomite** formation (dolomitization) and its subsequent diagenetic alteration.

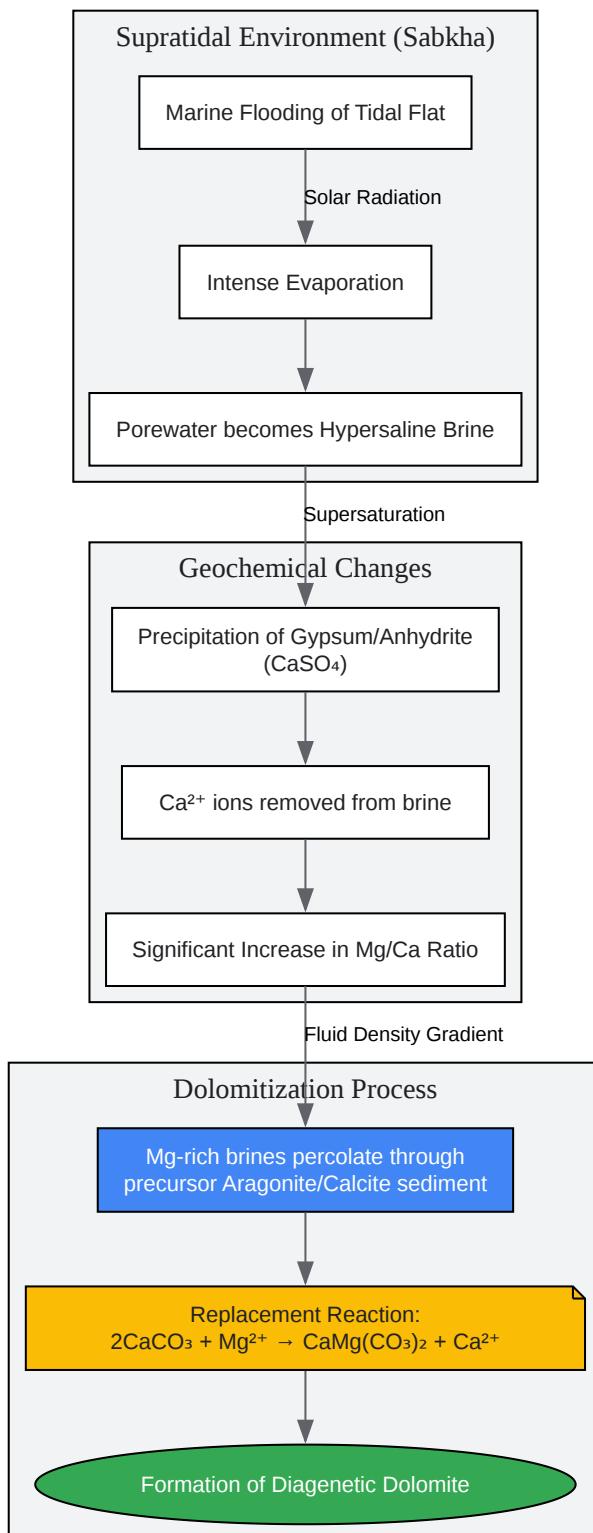
Models of Dolomite Formation

Dolomitization can occur at various stages, from syn-sedimentary processes at the seafloor to deep burial diagenesis. The primary requirements for all models are a sustained source of magnesium, a mechanism to transport large volumes of dolomitizing fluids through a precursor calcium carbonate sediment (limestone or lime mud), and conditions that overcome the kinetic inhibitions.

Sabkha (Evaporation) Model

This model occurs in arid, supratidal coastal flats known as sabkhas, such as those along the Persian Gulf. Intense evaporation of seawater that floods the flats concentrates brines and drives the precipitation of aragonite and gypsum ($\text{CaSO}_4 \cdot 2\text{H}_2\text{O}$). The removal of calcium ions into gypsum significantly increases the Mg/Ca ratio of the remaining pore water, which is a key factor in triggering the replacement of aragonite by **dolomite**.

Sabkha (Evaporation) Model Workflow

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Caption: Sabkha (Evaporation) Model Workflow.

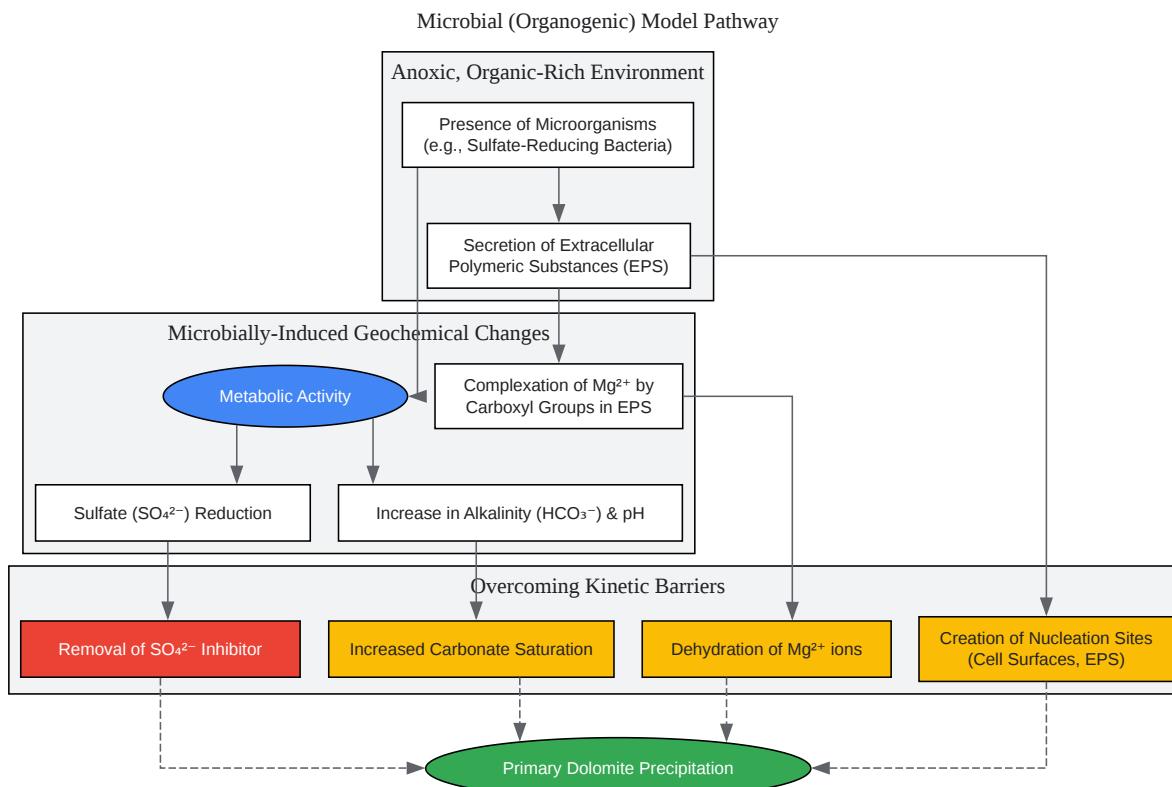
Microbial (Organogenic) Model

This model posits that microorganisms play a crucial role in mediating **dolomite** precipitation, particularly at low temperatures where abiotic formation is kinetically hindered. Sulfate-reducing bacteria (SRB), methanogens, and other microbes can create localized geochemical conditions favorable for dolomitization within their biofilms or extracellular polymeric substances (EPS).

Key microbial influences include:

- Sulfate Reduction: SRB consume sulfate ions (SO_4^{2-}), a known inhibitor of **dolomite** nucleation.
- Increased Alkalinity: Microbial metabolism often increases local alkalinity and pH, promoting carbonate precipitation.
- Nucleation Sites: The carboxyl groups (-COOH) within EPS can complex with and dehydrate Mg^{2+} ions, lowering the activation energy for their incorporation into a carbonate crystal lattice. The cell surfaces themselves also act as preferential sites for mineral nucleation.

This process is particularly important in anoxic, organic-rich environments like saline lagoons, tidal flats, and deep-sea sediments.

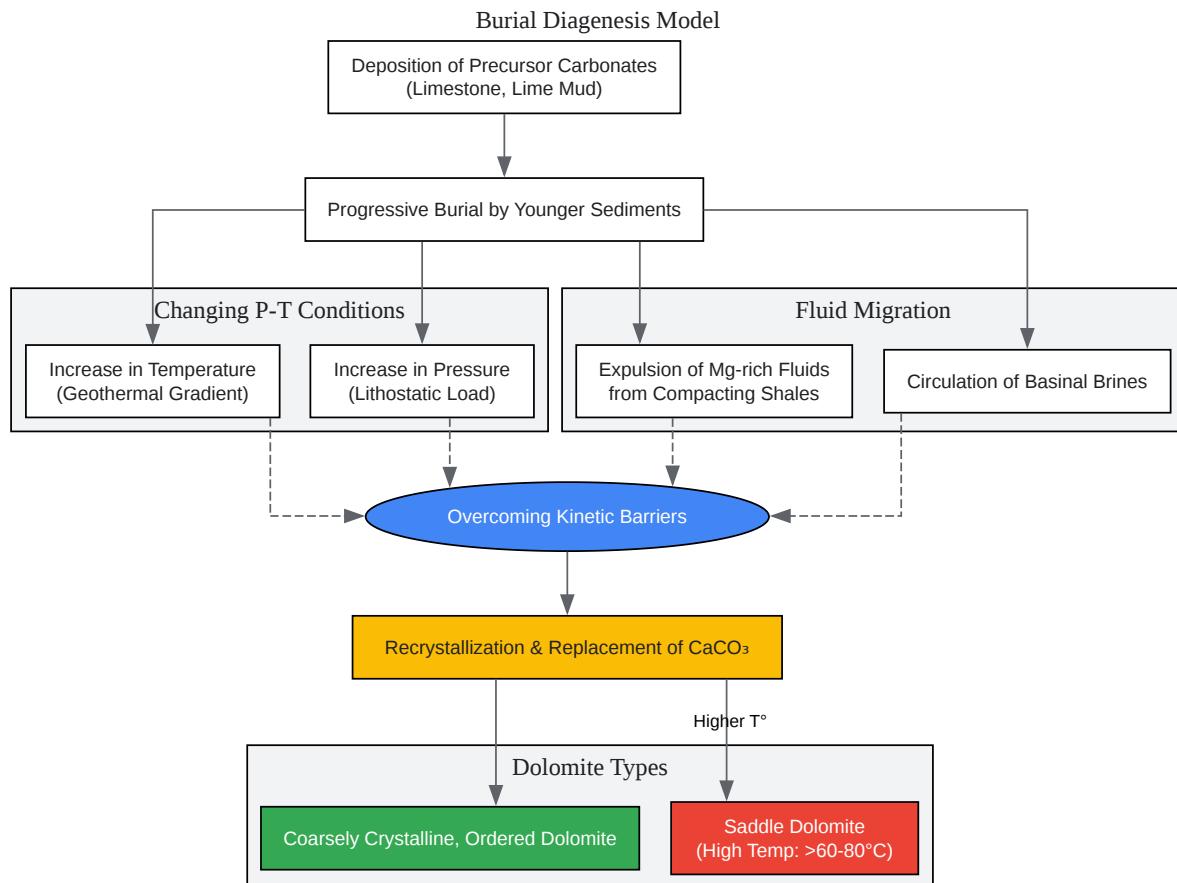
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Caption: Microbial (Organogenic) Model Pathway.

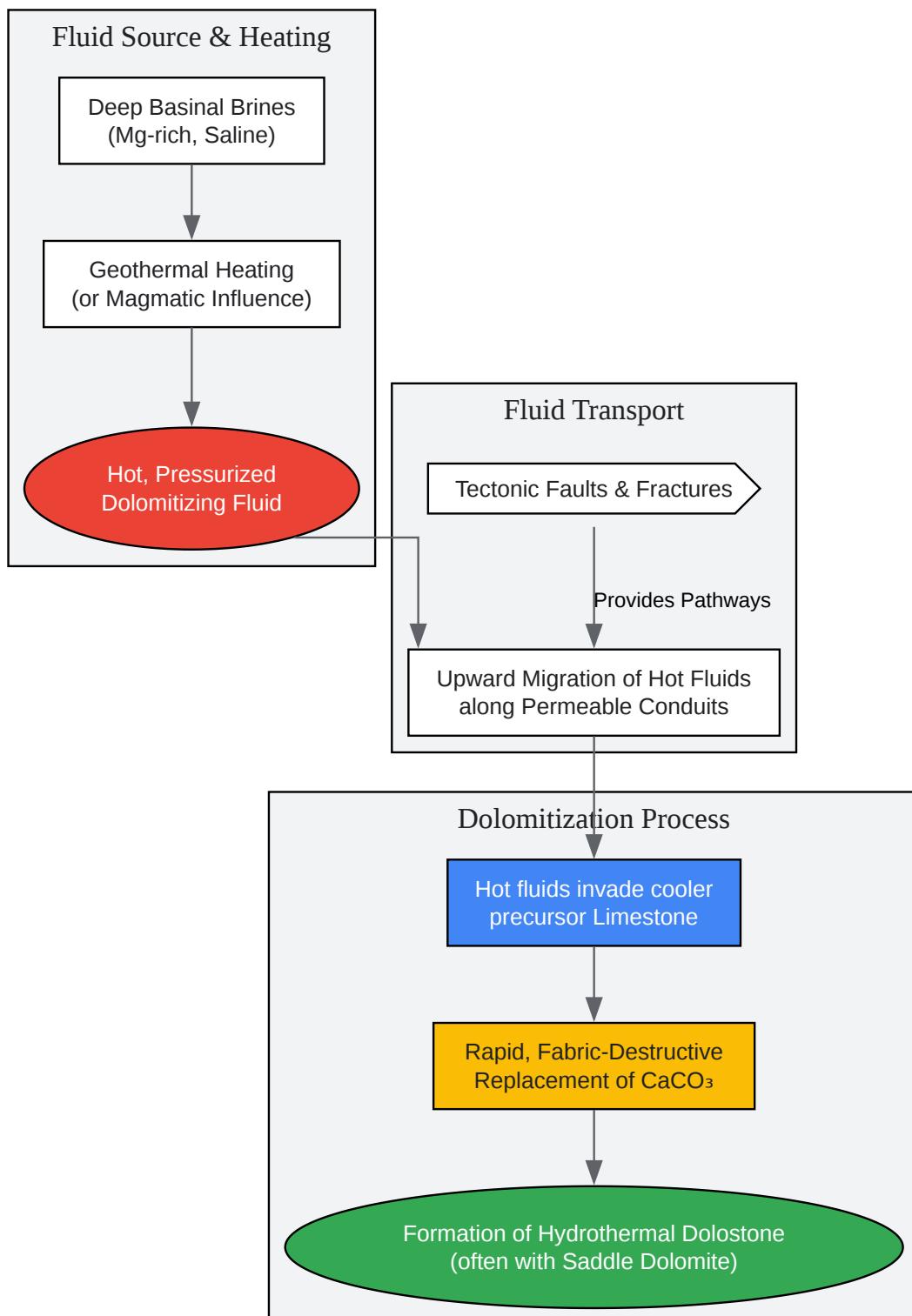
Burial Diagenesis Model

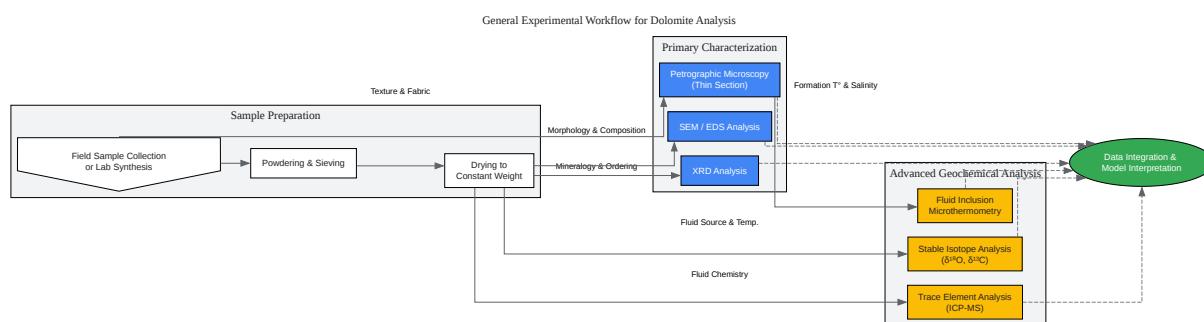
Dolomitization can occur deep within sedimentary basins as precursor carbonates are subjected to increasing temperature and pressure during burial. The dolomitizing fluids are

typically Mg-bearing brines expelled from the compaction of adjacent shales or modified seawater. Elevated temperatures (typically $>60^{\circ}\text{C}$) help overcome the kinetic barriers to **dolomite** formation. This process is often slow, resulting in coarse, well-ordered **dolomite** crystals. A characteristic type of **dolomite** formed at elevated burial temperatures ($60\text{-}150^{\circ}\text{C}$) is "saddle" or "baroque" **dolomite**, which is distinguished by its curved crystal faces and undulose extinction under a microscope.



Hydrothermal Dolomitization Model



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